

N1-Acetylspermidine ELISA Kit: Detailed Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N1-Acetylspermidine**

Cat. No.: **B089010**

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the commercially available **N1-Acetylspermidine** ELISA kit. This kit is a valuable tool for the quantitative determination of **N1-acetylspermidine** in various biological samples, aiding in the investigation of polyamine metabolism and its role in cellular processes and disease.

Introduction

N1-acetylspermidine is a key metabolite in the polyamine pathway, formed through the acetylation of spermidine by the enzyme spermidine/spermine N1-acetyltransferase (SAT1).^[1] Polyamines, including spermidine and spermine, are ubiquitous polycations essential for cell growth, proliferation, and differentiation.^[2] The acetylation of polyamines is a critical regulatory mechanism that controls their intracellular concentrations. Elevated levels of **N1-acetylspermidine** have been implicated in various pathological conditions, including cancer, where it may serve as a biomarker for increased cell proliferation and metabolic activity.^{[2][3][4]} This enzyme-linked immunosorbent assay (ELISA) kit provides a sensitive and specific method for quantifying **N1-acetylspermidine** in plasma and cell culture supernatants.^[5]

Product Information

A prominent commercially available kit for the quantification of **N1-Acetylspermidine** is the ELISA kit with catalog number IS-I-2400R, manufactured by Immusmol and distributed by

companies such as Eagle Biosciences.[\[5\]](#)[\[6\]](#)[\[7\]](#) This kit is a competitive ELISA designed for research use only.

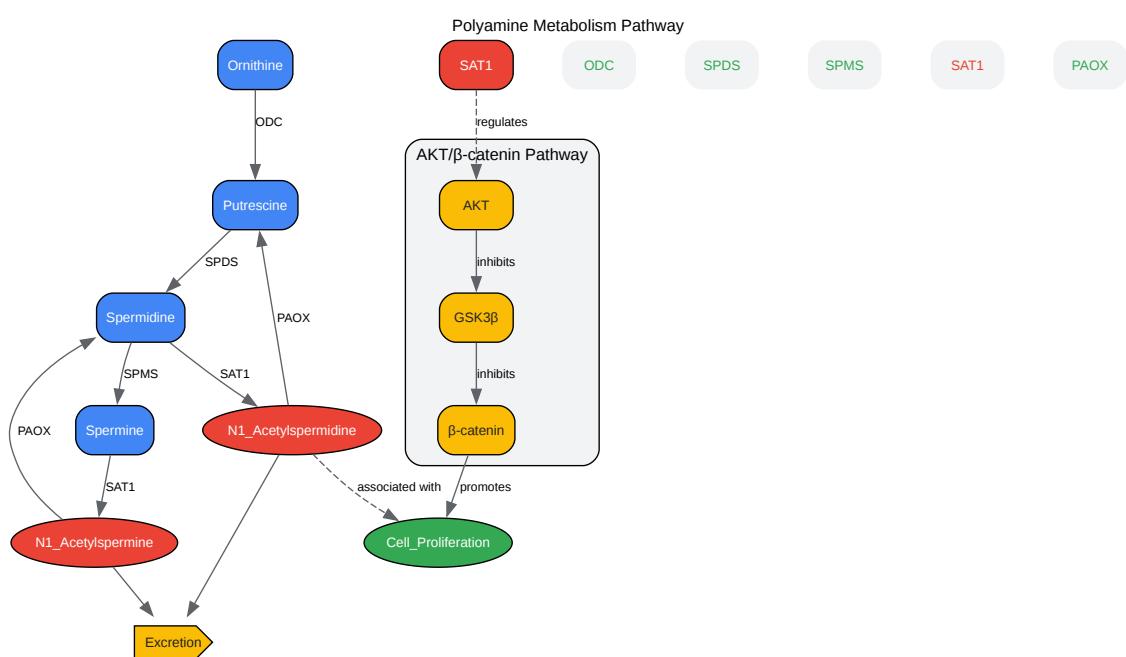
Kit Specifications

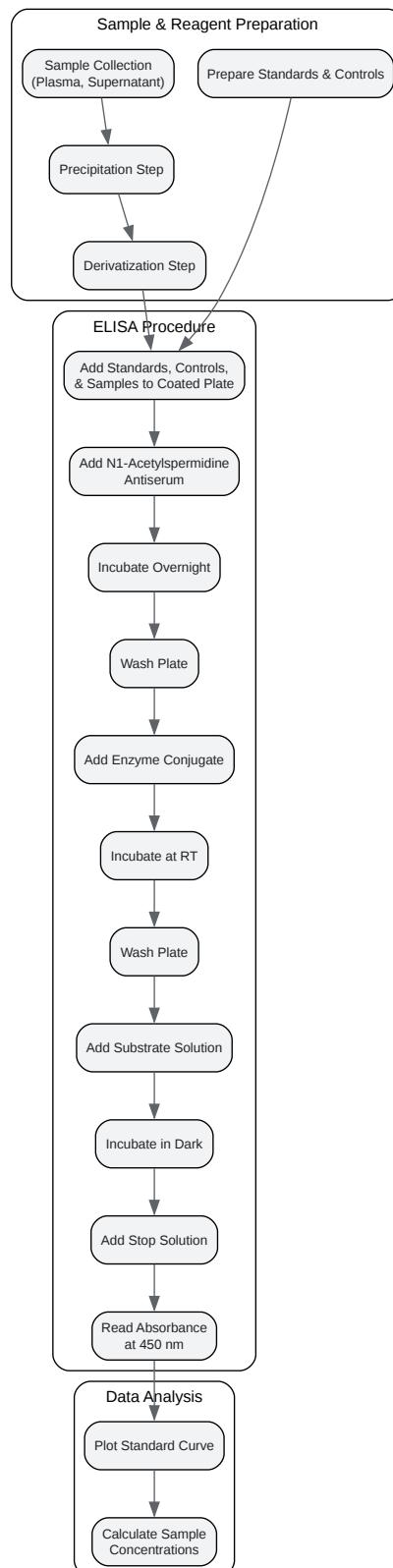
Parameter	Specification
Product Name	N1-Acetyl-Spermidine ELISA kit
Catalog Number	IS-I-2400R
Assay Type	Competitive ELISA
Sample Types	Plasma, Cell culture supernatant
Minimal Sample Volume	50 µL
Sensitivity	3.5 nM
Standard Range	8 – 312.5 nM
Specificity	No significant cross-reactivity with N8-Acetyl-Spermidine, Spermidine, Spermine, Ornithine & Putrescine
Assay Time	Sample preparation: 3 hours; ELISA: Overnight
Reactivity	Reacts with all species
Storage	2-8°C for up to 6 months

Data sourced from the manufacturer's product datasheet.[\[5\]](#)

Signaling Pathway and Biological Relevance

N1-acetylspermidine is a central molecule in the polyamine metabolic pathway. Its production is tightly regulated and has significant implications for cell signaling and disease progression.



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